

A Comparative Guide to the Structural and Functional Analysis of ELOVL1 Inhibitors

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Compound of Interest

Compound Name: *Elov1-IN-2*

Cat. No.: *B10831403*

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This guide provides a comprehensive comparison of ELOVL1 inhibitors, with a focus on the available data for **Elov1-IN-2** and other notable compounds. Due to the absence of an experimental crystal structure of ELOVL1, this guide leverages computational modeling data and functional assay results to provide insights into inhibitor binding and efficacy.

Introduction to ELOVL1

Elongation of Very Long Chain Fatty Acids Protein 1 (ELOVL1) is a key enzyme in the synthesis of very-long-chain fatty acids (VLCFAs), which are critical components of sphingolipids and ceramides.[1][2] ELOVL1 catalyzes the rate-limiting condensation step in the fatty acid elongation cycle, specifically extending fatty acyl-CoAs to lengths of C22:0 and beyond.[2][3] Dysregulation of VLCFA metabolism, often due to mutations in the ABCD1 transporter leading to their accumulation, is implicated in serious neurological disorders such as X-linked adrenoleukodystrophy (X-ALD).[4] Consequently, inhibiting ELOVL1 has emerged as a promising therapeutic strategy for such conditions.

Quantitative Comparison of ELOVL1 Inhibitors

The following table summarizes the inhibitory potency of **Elov1-IN-2** and other key ELOVL1 inhibitors. The data is derived from both enzymatic and cell-based assays.

Inhibitor	Target	Assay Type	IC50	Reference
Elov1-IN-2	ELOVL1	Enzymatic	21 μ M	
ELOVL1	HEK293 Cell-Based (C26:0 reduction)	6.7 μ M		
Compound 22 (ELOVL1-22)	ELOVL1	HEK293 Cell-Based (LPC(C26:0) reduction)	400 pM	
Compound 27	ELOVL1	Cellular	Potent inhibitor	
CPD37	ELOVL1	Microsomal Assay	Potent inhibitor	
ELOVL1	Patient Fibroblast (SM C26:0 reduction)	Potent inhibitor		
Bezafibrate-CoA	ELOVL1	Enzymatic	Inhibitory activity	
Gemfibrozil-CoA	ELOVL1	Enzymatic	Inhibitory activity	

Structural Insights into Inhibitor Binding

As of now, no experimental structure of human ELOVL1 has been determined. However, the crystal structure of the related human ELOVL7 has provided a template for homology modeling of ELOVL1. Computational studies based on these models have offered valuable insights into the potential binding mechanisms of ELOVL1 inhibitors.

Computational docking and molecular dynamics simulations of potent inhibitors like Compound 22 and Compound 27 suggest that they bind to a unique opening in ELOVL1, located at the occluded end of the fatty acid binding tunnel. This opening is reportedly not present in ELOVL7,

which may explain the selectivity of these inhibitors. It is hypothesized that these inhibitors sterically hinder the entry or elongation of very-long-chain fatty acyl-CoA substrates.

While specific computational models for **Elovl1-IN-2** are not publicly available, its chemical structure can be compared to that of other inhibitors to infer potential interactions.

Experimental Protocols

Below are detailed methodologies for key experiments used to characterize ELOVL1 inhibitors.

1. Microsomal ELOVL1 Inhibition Assay (Radiometric)

This in vitro assay measures the direct inhibitory effect of a compound on ELOVL1 enzyme activity in a microsomal preparation.

- Materials:
 - Microsomes from cells overexpressing human ELOVL1.
 - Radiolabeled substrate, e.g., [14C]malonyl-CoA or a radiolabeled fatty acyl-CoA.
 - Unlabeled substrates: malonyl-CoA and a suitable fatty acyl-CoA (e.g., C22:0-CoA).
 - Assay buffer (e.g., potassium phosphate buffer, pH 7.4, containing MgCl₂ and NADPH).
 - Test compounds (e.g., **Elovl1-IN-2**) dissolved in a suitable solvent (e.g., DMSO).
 - Scintillation cocktail and vials.
 - Microplate and incubator.
- Procedure:
 - Prepare a reaction mixture containing the assay buffer, unlabeled fatty acyl-CoA, and the microsomal preparation.
 - Add the test compound at various concentrations to the wells of a microplate.
 - Initiate the reaction by adding a mixture of [14C]malonyl-CoA and unlabeled malonyl-CoA.

- Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes).
- Stop the reaction by adding a strong acid or base.
- Extract the lipids containing the radiolabeled elongated fatty acid product.
- Quantify the radioactivity in the lipid extract using a scintillation counter.
- Calculate the percentage of inhibition at each compound concentration relative to a vehicle control and determine the IC50 value.

2. Cell-Based Very-Long-Chain Fatty Acid (VLCFA) Reduction Assay

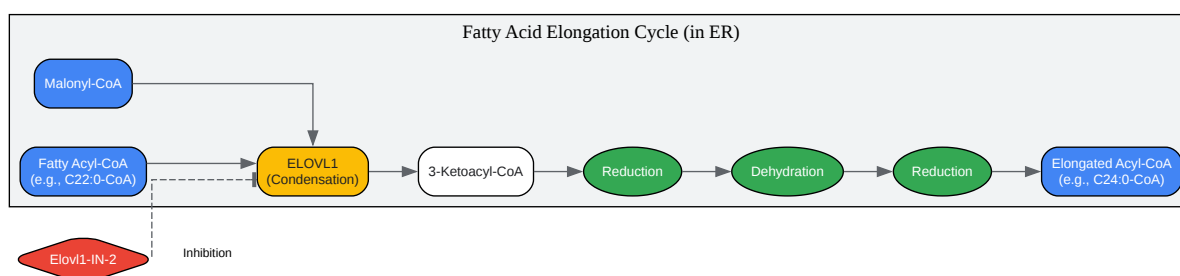
This assay assesses the ability of a compound to inhibit ELOVL1 activity within a cellular context by measuring the reduction of specific VLCFAs.

- Materials:
 - A suitable cell line, such as HEK293 cells or patient-derived fibroblasts.
 - Cell culture medium and supplements.
 - Test compounds.
 - Internal standards for mass spectrometry (e.g., deuterated VLCFAs).
 - Reagents for lipid extraction (e.g., chloroform, methanol).
 - Instrumentation for lipid analysis, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- Procedure:
 - Plate cells in multi-well plates and allow them to adhere overnight.
 - Treat the cells with various concentrations of the test compound for a specified period (e.g., 48-72 hours).
 - Harvest the cells and wash with PBS.

- Perform lipid extraction from the cell pellets, adding internal standards for accurate quantification.
- Analyze the lipid extracts by GC-MS or LC-MS/MS to measure the levels of specific VLCFAs, such as C26:0, and a reference fatty acid (e.g., C22:0).
- Calculate the ratio of the VLCFA to the reference fatty acid (e.g., C26:0/C22:0 ratio).
- Determine the IC₅₀ value of the compound for reducing the target VLCFA.

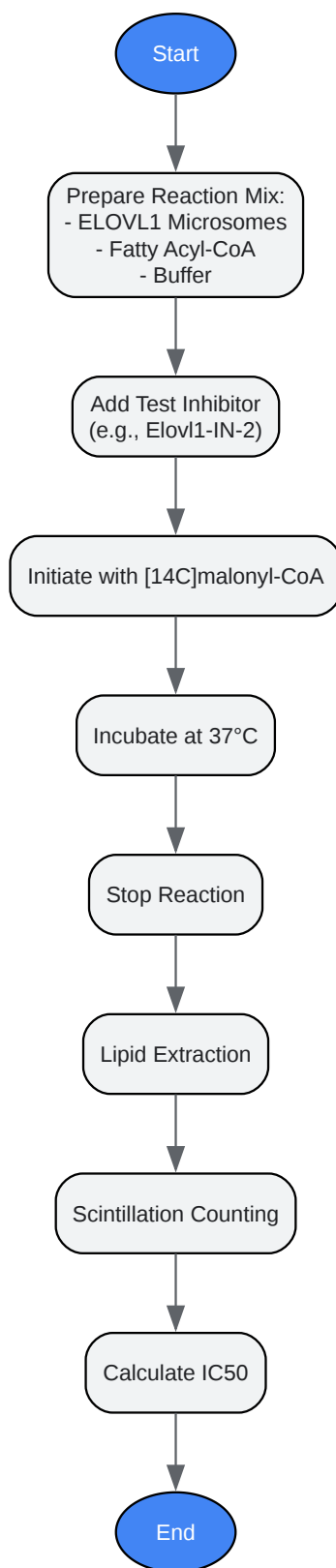
Visualizations

Signaling Pathways and Experimental Workflows



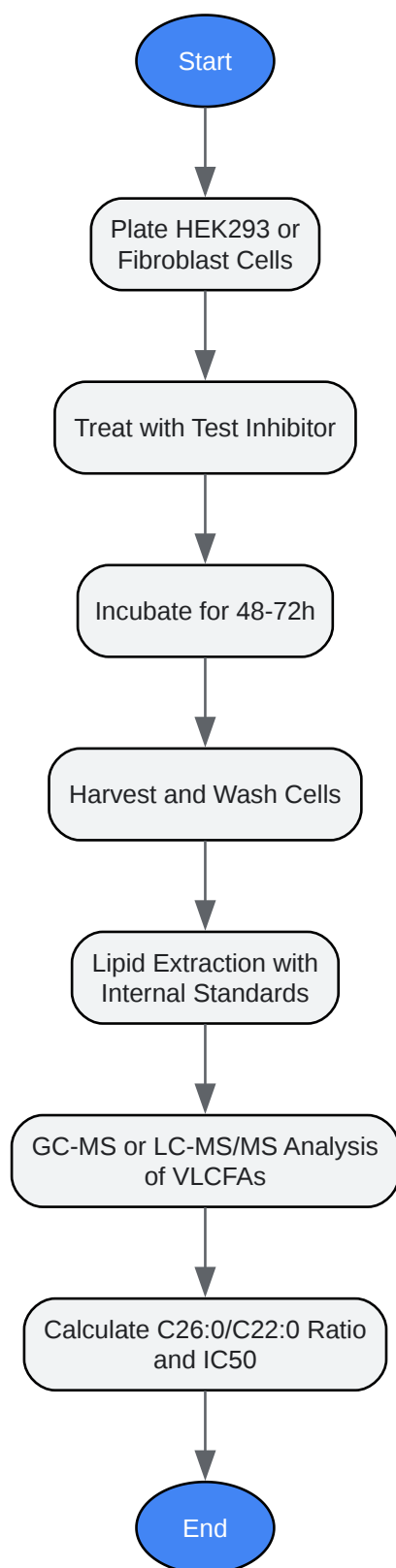
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Caption: Proposed mechanism of ELOVL1 inhibition by compounds like **Elov11-IN-2**.



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Caption: Experimental workflow for a radiometric microsomal ELOVL1 inhibition assay.



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Caption: Experimental workflow for a cell-based VLCFA reduction assay.

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